

Application Note and Protocol: Quantitative Analysis of Simazine in Plant Tissues

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Simazine	
Cat. No.:	B1681756	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Simazine (2-chloro-4,6-bis(ethylamino)-1,3,5-triazine) is a widely utilized herbicide for controlling broadleaf and grassy weeds in various agricultural crops.[1][2] Due to its persistence in the environment and potential for translocation into plant tissues, robust and sensitive analytical methods are crucial for monitoring its residues in crops to ensure food safety and environmental quality.[2][3][4] **Simazine** functions as a selective systemic herbicide, primarily absorbed through the roots and transported upwards within the plant's xylem, leading to accumulation in apical meristems and leaves.[1] This document provides detailed protocols for the quantitative analysis of **simazine** in plant tissues, covering sample preparation, extraction, cleanup, and instrumental analysis.

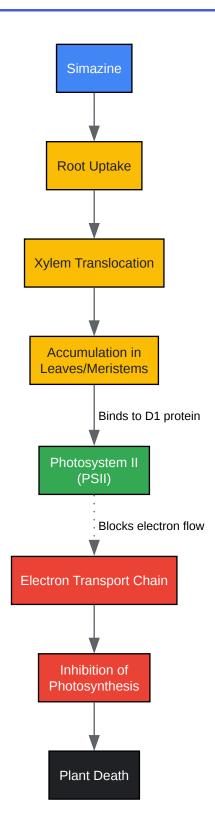
Experimental Workflow

The general workflow for the quantitative analysis of **simazine** in plant tissues involves several key steps, from sample collection to final data analysis.









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. jfda-online.com [jfda-online.com]
- 2. Procedures for analysis of atrazine and simazine in environmental matrices PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Testing for and Deactivating Herbicide Residues | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 4. Residual herbicides carryover and behaviour in dry conditions | Department of Primary Industries and Regional Development [dpird.wa.gov.au]
- To cite this document: BenchChem. [Application Note and Protocol: Quantitative Analysis of Simazine in Plant Tissues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681756#quantitative-analysis-of-simazine-in-plant-tissues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com